Technical Support Center: Fluorescence Polarization Assays

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Compound of Interest

Compound Name:	*Bid BH3 (80-99), FAM labeled*
Cat. No.:	*B12374485*

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This technical support center provides troubleshooting guidance and frequently asked questions to help researchers correct for background fluorescence in Fluorescence Polarization (P) assays.

Troubleshooting Guide: High Background Fluorescence

High background fluorescence can significantly impact the quality and reliability of FP assay data by reducing the signal-to-noise ratio.[1] This guide addresses common causes and provides solutions to mitigate high background signals.

Issue 1: High fluorescence signal in the "blank" wells.

- Possible Cause: The assay buffer or the microplate itself may be contributing to the background fluorescence.[1][2][3] Contaminants in the buffer components can autofluoresce at the excitation and emission wavelengths used in the assay.[1] Similarly, certain types of microplates can exhibit inherent fluorescence.

- Solution:

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- Use high-purity reagents: Ensure that all buffer components are of the highest possible purity to minimize fluorescent contaminants.[1][3]
- Test different microplates: Use black, non-binding microplates, as they are generally recommended for FP assays to reduce background fluorescence and prevent the tracer from sticking to the well surface.[4]
- Buffer-only blank subtraction: Always include wells that contain only the assay buffer.[2][3] The average fluorescence intensity from these wells should be subtracted from the readings of all other wells.[2][5]

Issue 2: High background signal that varies across the plate.

- Possible Cause: Inconsistent dispensing of reagents, or contamination of specific wells. Light scattering from particulates or air bubbles can also contribute to variable background.
- Solution:
  - Ensure proper mixing and dispensing: Use calibrated pipettes and ensure all reagents are thoroughly mixed before and after dispensing into the wells.
  - Centrifuge the plate: Briefly centrifuging the plate after adding all reagents can help to remove air bubbles.
  - Check for precipitation: Visually inspect the wells for any signs of precipitation. Aggregates can cause light scattering and increase background.[1]

Issue 3: Test compounds are causing high background fluorescence.

- Possible Cause: The test compounds themselves may be fluorescent at the wavelengths used for the FP assay.[6]
- Solution:
  - Screen for compound autofluorescence: Before running the full assay, screen all test compounds for intrinsic fluorescence at the assay's excitation and emission wavelengths.

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This is done by measuring the fluorescence of wells containing the buffer and each compound, without the fluorescent tracer.

- Use a "no-tracer" control: For each test compound concentration, include a control well that contains the compound and all other assay components except for the fluorescent tracer. The signal from this well represents the background fluorescence contributed by the compound and should be subtracted from the corresponding well containing the tracer.

Frequently Asked Questions (FAQs)

Q1: What is the purpose of a "blank" in an FP assay?

A "blank" control, which typically contains the assay buffer and solvent but no fluorescent tracer or binding partner, is essential for measuring the autofluorescence generated by the reagents and the microplate itself.[2][3] This background signal must be subtracted from all other measurements to ensure accurate calculation of fluorescence polarization.[2][5]

Q2: How do I perform background subtraction?

For each well, you need to subtract the background fluorescence intensity from both the parallel (I) and perpendicular (I) fluorescence intensity readings before calculating the polarization value.[5][7] The background value is typically the average intensity of the "blank" or "no-tracer" control wells.[2]

Q3: Can the fluorescent tracer itself contribute to high background?

Yes, if the tracer preparation contains a significant amount of free, unconjugated fluorophore, it will contribute to a high background of low polarization signal, which can decrease the dynamic range of the assay.[2][3] It is crucial to use a highly purified tracer, with over 90% of the fluorophore labeled to the molecule of interest.[1][3]

Q4: What is a "no-tracer" control and when should I use it?

A "no-tracer" control contains all the components of your reaction (e.g., buffer, protein, test compound) except for the fluorescently labeled tracer. This control is particularly important when screening compound libraries, as it helps to identify and correct for the intrinsic fluorescence of the test compounds themselves.

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Q5: My FP values are noisy and inconsistent even after background correction. What could be the issue?

If the total fluorescence intensity of your assay is too low (less than 20-fold above the background), the calculated polarization values can be noisy and unreliable.[8] This is because small fluctuations in the low-intensity signal can be magnified during the polarization calculation.[8] Consider increasing the tracer concentration, ensuring it remains well below the Kd of the binding interaction, or using a fluorophore with a higher quantum yield.

Experimental Protocols

Protocol 1: Determining the Optimal Tracer Concentration and Background

This protocol helps to find the lowest tracer concentration that gives a sufficient signal above background.

- Prepare a serial dilution of the fluorescent tracer in the assay buffer. A typical concentration range to test is 0.1 nM to 100 nM.[4]
- In parallel, prepare wells with only the assay buffer to serve as your blank control.
- Dispense the tracer dilutions and buffer blanks into a black, non-binding microplate.[4]
- Measure the fluorescence intensity of all wells.
- Data Analysis:
  - Calculate the average fluorescence intensity of the buffer-only wells (background).
  - Plot the fluorescence intensity against the tracer concentration.
  - Select the lowest tracer concentration that provides a stable signal that is significantly above the background (e.g., at least 3-5 times the background intensity).[4]

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Tracer Concentration (nM)	Average Fluorescence Intensity (RFU)	Background (RFU)	Signal-to-Background Ratio
100	8500	150	56.7
50	4300	150	28.7
25	2200	150	14.7
12.5	1150	150	7.7
6.25	600	150	4.0
3.125	320	150	2.1
1.56	200	150	1.3
0	150	150	1.0

Table 1: Example data for determining the optimal tracer concentration. In this example, a concentration of 6.25 nM provides a signal-to-background ratio of 4.0, which may be suitable.

Protocol 2: Background Correction in a Competitive Binding Assay

This protocol describes how to correct for background from both the buffer and a test compound.

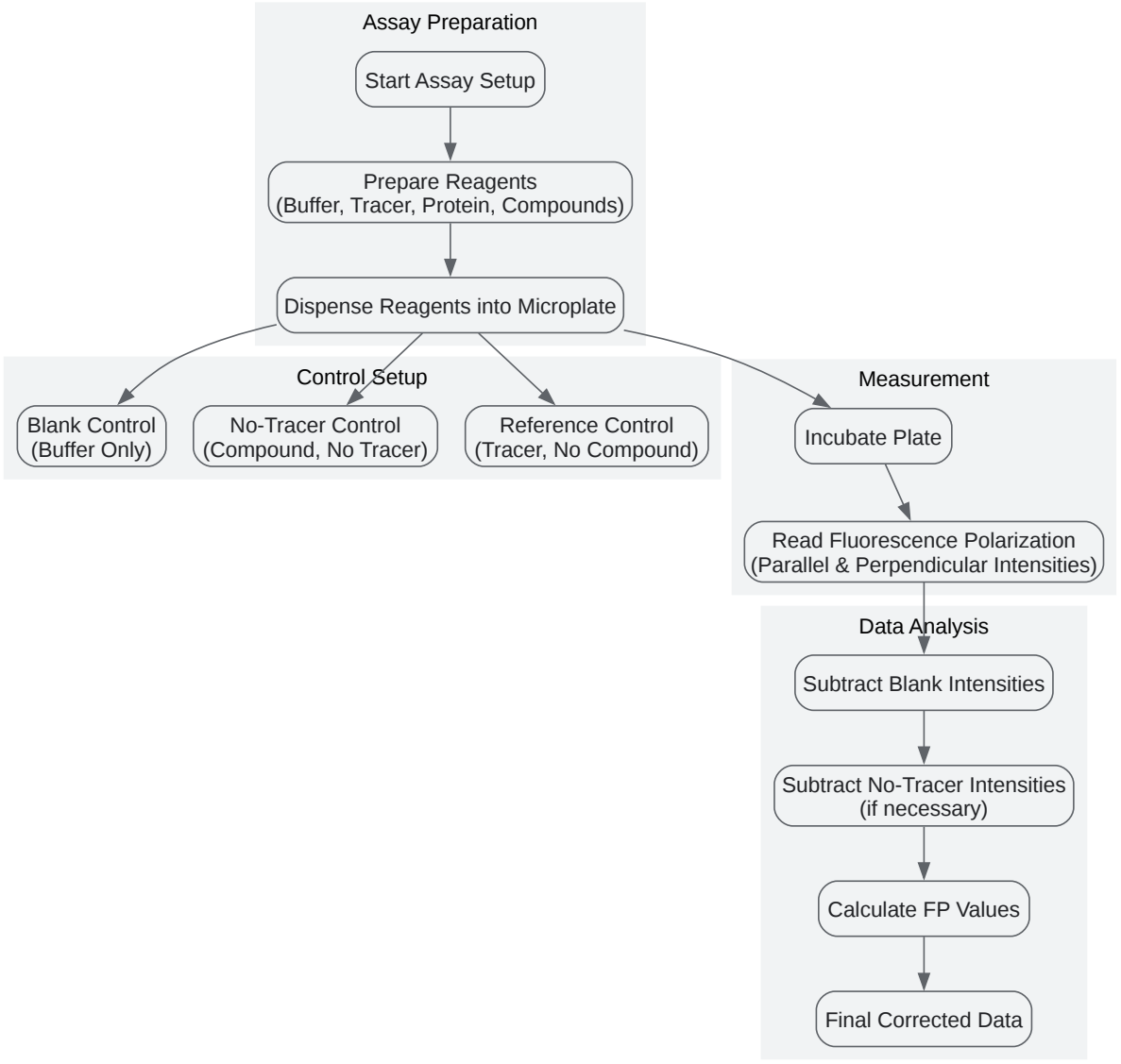
- Set up the following controls on your assay plate:
  - Blank: Wells containing only assay buffer.
  - No-Tracer Control: Wells containing the binding partner and the highest concentration of the test compound, but no tracer.
  - Reference (0% Inhibition): Wells with the binding partner and tracer, but no test compound.
  - Test Wells: Wells with the binding partner, tracer, and serial dilutions of the test compound.
- Incubate the plate to allow the binding reaction to reach equilibrium.

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- Measure the parallel and perpendicular fluorescence intensities for all wells.
- Data Analysis:
  - Calculate the average parallel and perpendicular intensities for the "Blank" wells.
  - For each test well, subtract the average "Blank" intensities from the corresponding parallel and perpendicular intensity readings.
  - If the test compound shows significant fluorescence in the "No-Tracer Control," subtract this value from the corresponding test wells.
  - Calculate the FP value for each well using the background-corrected intensity values.

Visualizing Workflows

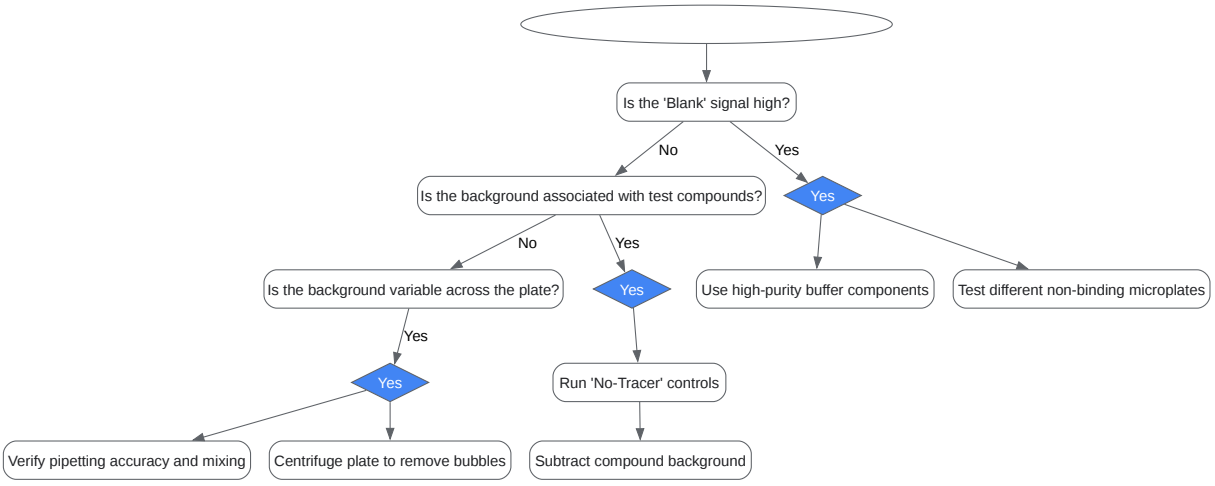
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Caption: Workflow for performing background correction in a fluorescence polarization assay.

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Caption: Decision tree for troubleshooting high background fluorescence in FP assays.

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References

- 1. Establishing and optimizing a fluorescence polarization assay [moleculardevices.com]
- 2. bpsbioscience.com [bpsbioscience.com]
- 3. bpsbioscience.com [bpsbioscience.com]
- 4. benchchem.com [benchchem.com]
- 5. Fluorescence polarization assays in high-throughput screening and drug discovery: a review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. bmglabtech.com [bmglabtech.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]

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